

Physical properties of Diethoxysilane (boiling point, density)

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Compound of Interest

Compound Name: Diethoxysilane

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Diethoxysilane: A Technical Guide to its Physical Properties

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **diethoxysilane**, specifically its boiling point and density. The information is presented to be a valuable resource for researchers and professionals working with this compound.

Physical Properties of Diethoxysilane

Diethoxysilane is a chemical compound with the formula $\text{SiH}_2(\text{OC}_2\text{H}_5)_2$. Accurate knowledge of its physical properties is crucial for its application in various scientific and industrial processes.

Quantitative Data Summary

The following table summarizes the available quantitative data for the boiling point of **diethoxysilane**. While a precise value for its density is not readily available in the cited literature, values for structurally similar compounds are provided for comparative purposes.

Physical Property	Value	Notes
Boiling Point	90-92 °C	At standard atmospheric pressure.
Density	Data not available	-
Density of Methyldiethoxysilane	0.838 g/mL	At 20 °C. Provided for reference.
Density of Dimethyldiethoxysilane	0.8395 g/mL	Provided for reference.

Experimental Protocols

The determination of the physical properties of a liquid compound like **diethoxysilane** requires precise and standardized experimental procedures. The following sections detail the methodologies for measuring boiling point and density.

Boiling Point Determination

The boiling point of a liquid can be experimentally determined using several methods. The Thiele tube method is a common and efficient technique for small sample volumes.

Thiele Tube Method:

- **Sample Preparation:** A small amount of **diethoxysilane** (a few milliliters) is placed in a small test tube. A capillary tube, sealed at one end, is then placed, open-end down, into the test tube containing the sample.
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube filled with a high-boiling point oil (e.g., mineral oil), ensuring the sample is fully immersed.
- **Heating:** The side arm of the Thiele tube is gently heated. The design of the tube allows for the circulation of the oil, ensuring uniform heating.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a steady stream of bubbles is observed.

- **Boiling Point Determination:** The heat source is then removed. The liquid will begin to cool, and the stream of bubbles will slow down and eventually stop. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Density Determination

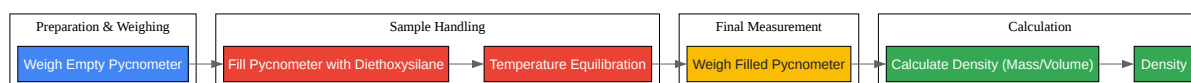
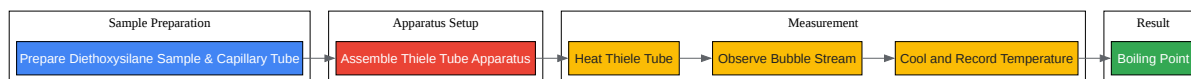
The density of a liquid can be accurately determined using a pycnometer, also known as a specific gravity bottle.

Pycnometer Method:

- **Preparation:** A clean, dry pycnometer of a known volume is weighed accurately on an analytical balance.
- **Sample Filling:** The pycnometer is then carefully filled with **diethoxysilane**, ensuring no air bubbles are trapped. The stopper, which has a fine capillary, is inserted, allowing any excess liquid to be expelled.
- **Temperature Equilibration:** The filled pycnometer is placed in a constant temperature bath until it reaches thermal equilibrium. This is a critical step as density is temperature-dependent.
- **Final Weighing:** The outside of the pycnometer is carefully dried, and it is weighed again on the analytical balance.
- **Calculation:** The mass of the **diethoxysilane** is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Visualizations

The following diagrams illustrate the logical workflow for the experimental determination of the physical properties of **diethoxysilane**.



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